

5-Hydroxypyrazine-2-carboxylic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Hydroxypyrazine-2-carboxylic acid

Cat. No.: B1194825

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **5-Hydroxypyrazine-2-carboxylic acid**. The information is intended to guide laboratory personnel in the safe management of this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **5-Hydroxypyrazine-2-carboxylic acid** is presented in Table 1. This data is essential for understanding the compound's behavior and for designing appropriate storage and handling procedures.

Property	Value
CAS Number	34604-60-9
Molecular Formula	C ₅ H ₄ N ₂ O ₃
Molecular Weight	140.1 g/mol
Appearance	Solid
Melting Point	>295 °C
Boiling Point	608.5 °C at 760 mmHg
Solubility	Slightly soluble in DMSO
Storage Temperature	2-8°C or room temperature, sealed in a dry environment. [1] [2]

Hazard Identification and GHS Classification

5-Hydroxypyrazine-2-carboxylic acid is classified as a hazardous substance. The Globally Harmonized System (GHS) classification and associated hazard statements are summarized in Table 2.

GHS Pictogram	Signal Word	Hazard Statements
Warning	H315: Causes skin irritation. [1] [3] H319: Causes serious eye irritation. [1] [3] H335: May cause respiratory irritation. [1] [3]	

Safety and Handling Precautions

Adherence to standard laboratory safety protocols is crucial when handling **5-Hydroxypyrazine-2-carboxylic acid**. The following precautions are recommended:

3.1. Personal Protective Equipment (PPE)

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Wear appropriate chemical-resistant gloves.
- **Skin and Body Protection:** Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.

3.2. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.
- Ensure that eyewash stations and safety showers are readily accessible.

3.3. General Hygiene Measures

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

First Aid Measures

In the event of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.^[1]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Toxicological Information

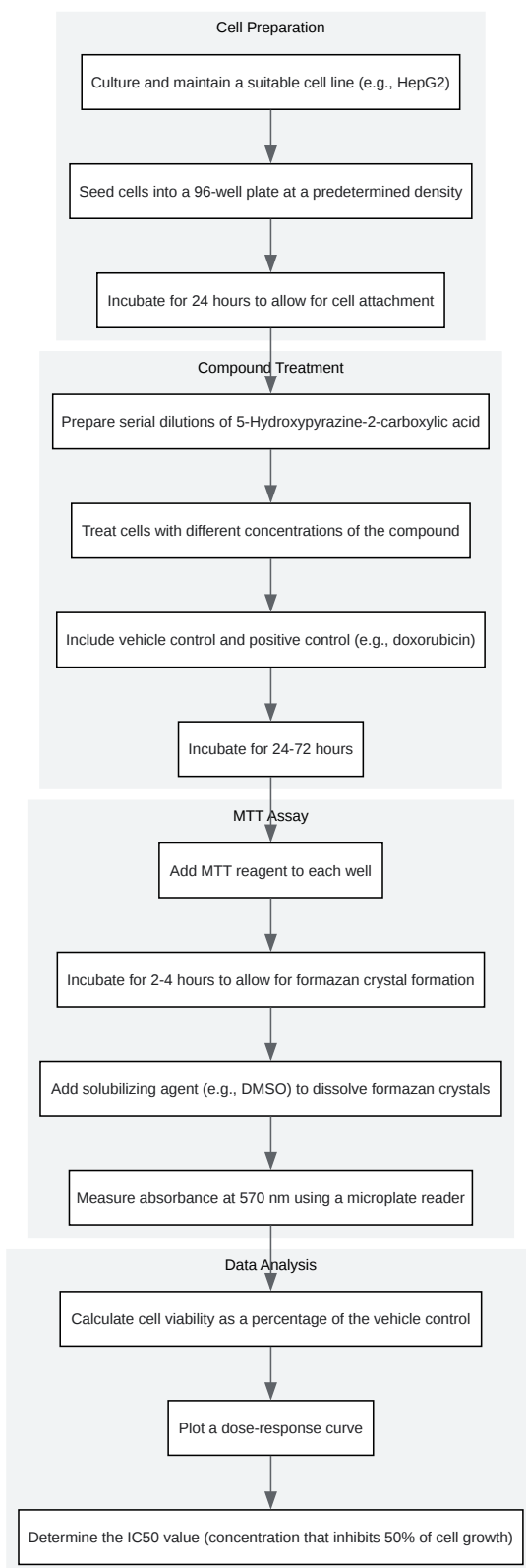
While specific quantitative toxicity data such as LD50 (Lethal Dose, 50%) for **5-Hydroxypyrazine-2-carboxylic acid** is not readily available in the public domain, the GHS hazard statements indicate that it is an irritant to the skin, eyes, and respiratory system. It is also classified as harmful if swallowed.

Experimental Protocols for Safety Assessment

To assess the safety of a compound like **5-Hydroxypyrazine-2-carboxylic acid**, a series of in vitro and in vivo toxicological studies are typically performed. Below are representative experimental workflows.

7.1. In Vitro Cytotoxicity Assay (MTT Assay)

This assay determines the concentration at which the compound becomes toxic to cells in culture.

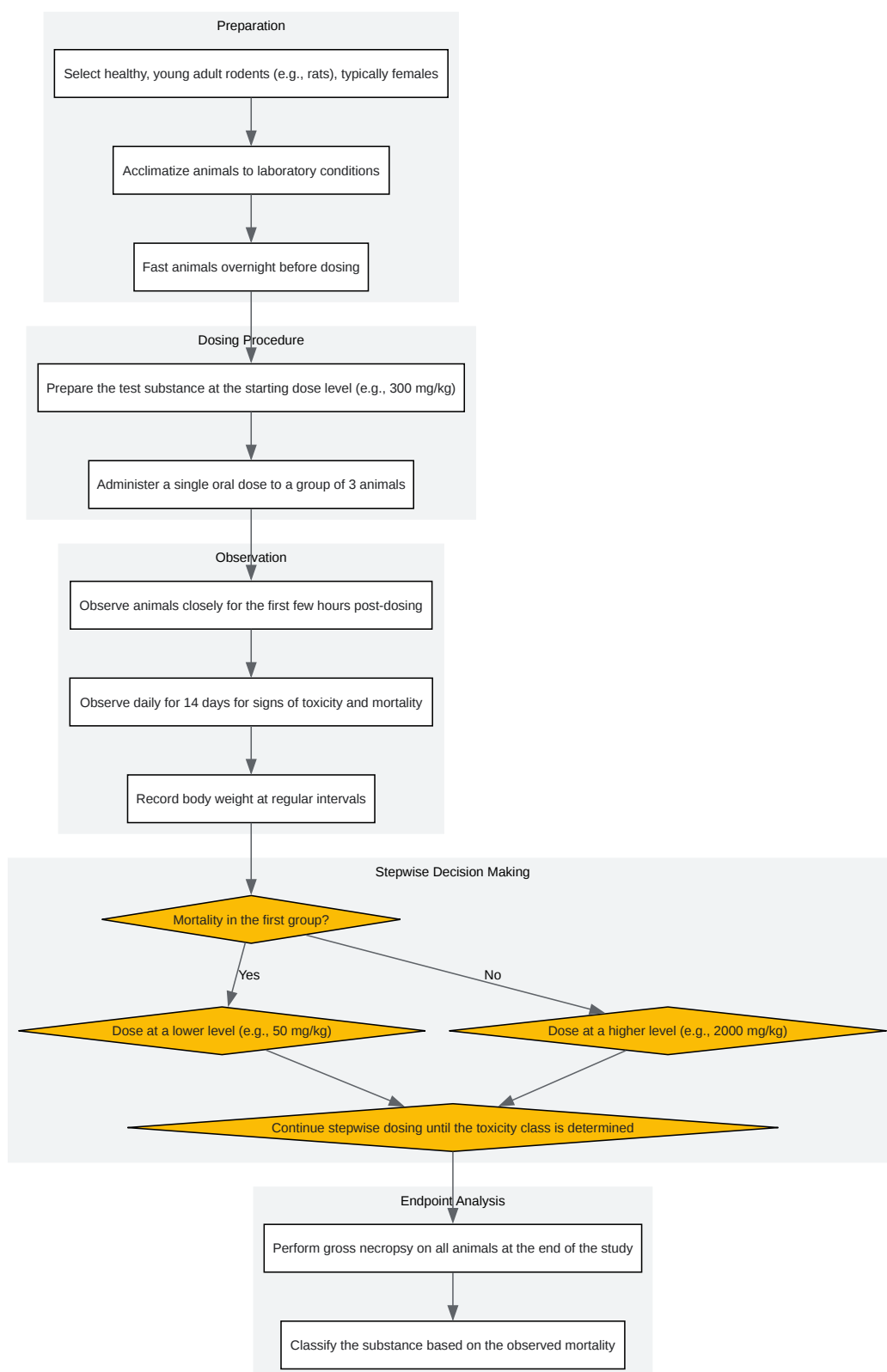


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In Vitro Cytotoxicity (MTT) Assay Workflow

7.2. In Vivo Acute Oral Toxicity Study (OECD Guideline 423)

This study provides information on the acute toxic effects of a substance after oral administration.^[1]^[3]^[4]

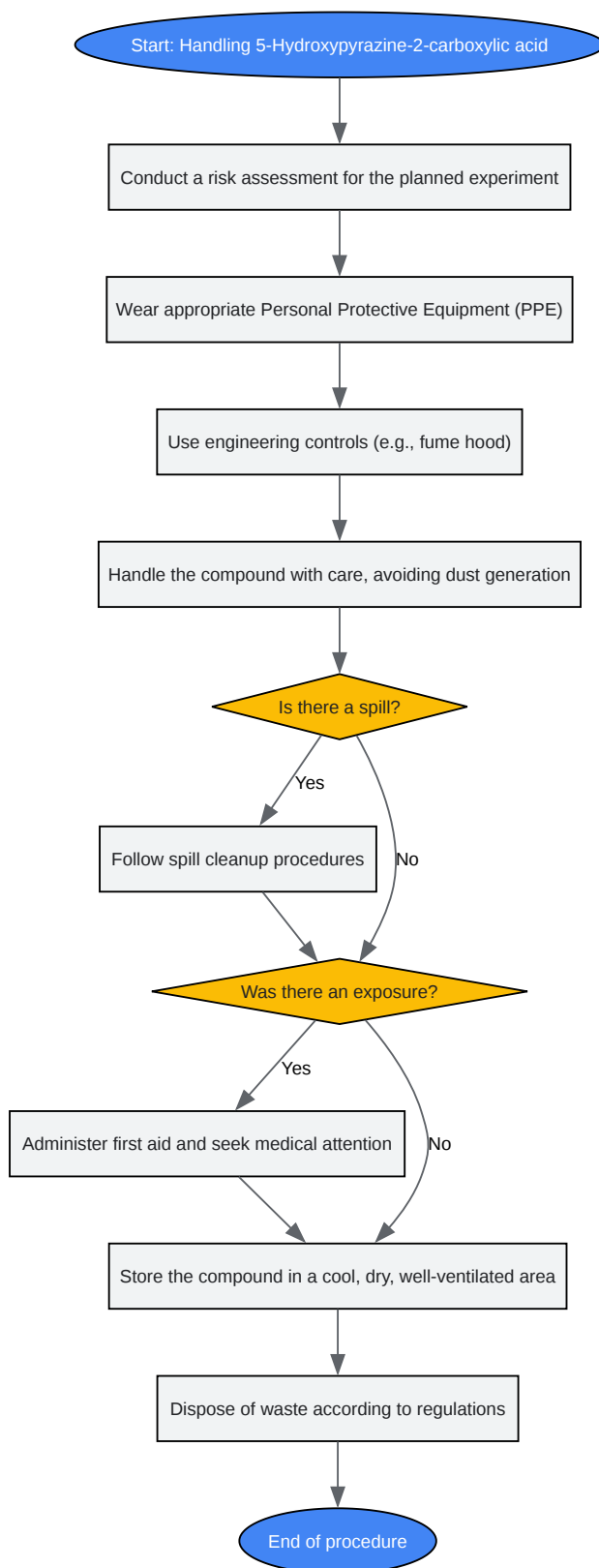


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In Vivo Acute Oral Toxicity (OECD 423) Workflow

Logical Relationship for Safe Handling

The following diagram illustrates the logical flow of actions for the safe handling of **5-Hydroxypyrazine-2-carboxylic acid** in a research setting.



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Safe Handling Workflow

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- To cite this document: BenchChem. [5-Hydroxypyrazine-2-carboxylic Acid: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194825#5-hydroxypyrazine-2-carboxylic-acid-safety-and-handling-precautions]

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